

An In-depth Technical Guide to 4-Bromo-1,2-dinitrobenzene

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Compound of Interest

Compound Name: **4-Bromo-1,2-dinitrobenzene**

Cat. No.: **B1266097**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, reactivity, and safety information for **4-Bromo-1,2-dinitrobenzene**. This compound serves as a valuable intermediate in various organic syntheses, particularly in the development of pharmaceuticals and dyes.

Physicochemical Properties and Identifiers

4-Bromo-1,2-dinitrobenzene, also known as 3,4-dinitrobromobenzene, is a yellow crystalline solid.^[1] Its key properties and identifiers are summarized below for quick reference.

Table 1: Chemical Identifiers for 4-Bromo-1,2-dinitrobenzene

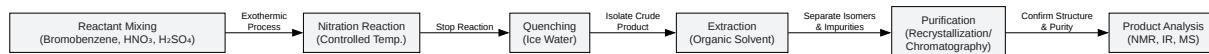
Identifier	Value
IUPAC Name	4-bromo-1,2-dinitrobenzene [1]
Synonyms	3,4-dinitrobromobenzene, 1,2-Dinitro-4-bromobenzene [1]
CAS Number	610-38-8 [1]
Molecular Formula	C ₆ H ₃ BrN ₂ O ₄ [1]
SMILES	C1=CC(=C(C=C1Br)--INVALID-LINK--[O-])--INVALID-LINK--[O-] [1]
InChI Key	XNXZZFQZGVFMAN-UHFFFAOYSA-N [1]

Table 2: Physicochemical Data for 4-Bromo-1,2-dinitrobenzene

Property	Value
Molecular Weight	247.00 g/mol [1]
Monoisotopic Mass	245.92762 Da [1]
Melting Point	59.5 °C [2]
Boiling Point	353.6 ± 22.0 °C at 760 mmHg [2]
Appearance	Yellow crystalline solid [2]
XLogP3	2.2 [1]

Synthesis and Purification

The synthesis of **4-Bromo-1,2-dinitrobenzene** is typically achieved through the electrophilic aromatic substitution of a substituted benzene ring. One common strategy involves the nitration of bromobenzene using a mixture of concentrated nitric acid and sulfuric acid.[\[2\]](#)[\[3\]](#) This reaction must be carefully controlled as it can yield a mixture of isomers.



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Caption: General experimental workflow for the synthesis and purification of nitroaromatic compounds.

Experimental Protocol: Nitration of Bromobenzene

This protocol describes a general method for the nitration of bromobenzene, which produces a mixture of bromonitrobenzene isomers. Further nitration under more forcing conditions can introduce a second nitro group. The separation of the resulting isomers, including **4-Bromo-1,2-dinitrobenzene**, is critical and typically achieved via fractional crystallization or column chromatography.

Materials and Reagents:

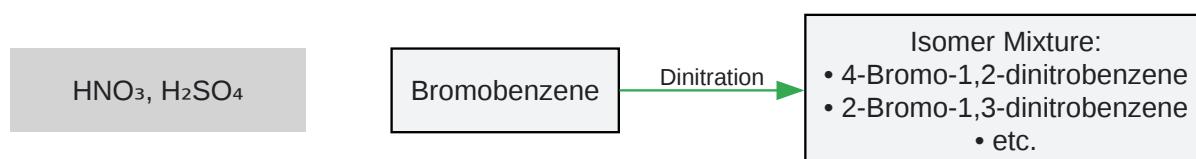
- Bromobenzene
- Concentrated Nitric Acid (HNO_3)
- Concentrated Sulfuric Acid (H_2SO_4)
- 50-mL Erlenmeyer Flask
- Ice Water Bath
- Stirring Apparatus
- Ethanol (for recrystallization)
- Filtration Apparatus

Procedure:

- Preparation of Nitrating Mixture: In a 50-mL Erlenmeyer flask, carefully combine 4.0 mL of concentrated nitric acid and 4.0 mL of concentrated sulfuric acid.[\[3\]](#) Swirl the mixture gently to ensure it is homogenous.[\[3\]](#)
- Cooling: Cool the acid mixture to room temperature using an ice water bath.[\[3\]](#) This is crucial to control the reaction rate and prevent over-nitration.[\[3\]](#)
- Addition of Bromobenzene: While maintaining the cool temperature, slowly add bromobenzene dropwise to the nitrating mixture with continuous stirring. The reaction is exothermic, and maintaining a low temperature helps to minimize the formation of dinitrated byproducts.[\[3\]](#)
- Reaction: After the addition is complete, allow the mixture to stir in a warm water bath (50-60°C) for approximately 15 minutes to ensure the reaction goes to completion.[\[3\]](#)
- Work-up and Isolation: Pour the reaction mixture over a significant volume of ice water. The crude product will precipitate as a solid.
- Purification: Collect the solid product by suction filtration. The crude product is a mixture of isomers.[\[3\]](#) Purification can be achieved by recrystallization from a suitable solvent, such as ethanol.[\[3\]](#) The less soluble isomers will crystallize first upon cooling.[\[3\]](#) For more precise separation of isomers like **4-Bromo-1,2-dinitrobenzene**, column chromatography may be necessary.
- Characterization: The final product's identity and purity should be confirmed using analytical techniques such as NMR, IR spectroscopy, and mass spectrometry.

Chemical Reactivity

The primary reactivity of **4-Bromo-1,2-dinitrobenzene** is centered around nucleophilic aromatic substitution (SNAr). The presence of two strongly electron-withdrawing nitro groups, one of which is ortho to the bromine atom, significantly activates the aromatic ring towards attack by nucleophiles at the carbon bearing the bromine leaving group.[\[4\]](#)



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Caption: Synthetic pathway to bromodinitrobenzene isomers via electrophilic aromatic nitration.

Nucleophilic Aromatic Substitution (SNAr)

The SNAr mechanism is a two-step addition-elimination process. A nucleophile attacks the electrophilic carbon attached to the halogen, forming a resonance-stabilized carbanion intermediate known as a Meisenheimer complex.[2] In the second step, the leaving group (bromide) is eliminated, and the aromaticity of the ring is restored.

Caption: Mechanism of Nucleophilic Aromatic Substitution (SNAr) via a Meisenheimer complex.

This reactivity makes **4-Bromo-1,2-dinitrobenzene** a useful precursor for synthesizing various substituted dinitrophenyl compounds by reacting it with different nucleophiles (e.g., amines, alkoxides, thiolates).

Safety Information

4-Bromo-1,2-dinitrobenzene is a hazardous chemical and must be handled with appropriate safety precautions. It is harmful if it comes into contact with skin and can cause irritation to the eyes and respiratory system.[2]

Table 3: GHS Hazard Information

Category	Hazard Statement
Acute Toxicity, Oral	Harmful if swallowed.
Skin Corrosion/Irritation	Causes skin irritation.
Eye Damage/Irritation	Causes serious eye irritation.
Environmental Hazard	Toxic to aquatic life.[2]

Handling and Storage:

- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- Store in a tightly closed container in a cool, dry place away from incompatible materials.
- Avoid formation of dust and aerosols during handling.

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References

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- 2. Buy 4-Bromo-1,2-dinitrobenzene | 610-38-8 [smolecule.com]
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